

An In-depth Technical Guide to 1-(2-Dimethylaminoethyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Dimethylaminoethyl)piperazine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(2-Dimethylaminoethyl)piperazine**, a versatile building block in medicinal chemistry and a compound of interest for various industrial applications. This document consolidates its chemical identity, physicochemical properties, synthesis and purification protocols, and its role in drug discovery and development, with a focus on its interaction with key biological targets.

Chemical Identity and Synonyms

1-(2-Dimethylaminoethyl)piperazine is a substituted piperazine derivative with the Chemical Abstracts Service (CAS) Registry Number 3644-18-6. It is crucial to use this identifier to avoid confusion with other structurally similar compounds. The compound is also known by several synonyms, which are essential for comprehensive literature and database searches.

Synonyms:

- N,N-Dimethyl-2-(piperazin-1-yl)ethylamine[1]
- 1-(Dimethylamino)-2-(piperazin-1-yl)ethane
- N,N-Dimethyl-1-piperazineethanamine[2][3]
- N,N-Dimethyl-2-piperazinoethylamine[2][3]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1-(2-Dimethylaminoethyl)piperazine** is fundamental for its application in research and development. The following table summarizes key quantitative data for this compound.

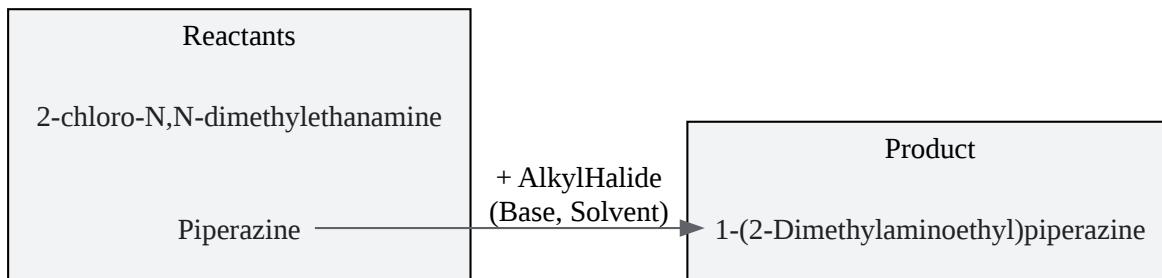
Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ N ₃	[2] [4]
Molecular Weight	157.26 g/mol	[2] [4]
Appearance	Liquid	[2]
Boiling Point	63 °C	[5]
Density	0.92 g/mL	[6]
Refractive Index (n _{20/D})	1.479	[2]
Purity (GC)	≥98.0%	[2]
Water Impurity	≤0.5%	[2]
Beilstein Registry Number	105841	[2]
MDL Number	MFCD00167969	[2]

Experimental Protocols

Synthesis: N-Alkylation of Piperazine

A common and effective method for the synthesis of **1-(2-Dimethylaminoethyl)piperazine** is the N-alkylation of piperazine with a suitable alkylating agent, such as 2-chloro-N,N-dimethylethanamine. The following is a generalized experimental protocol based on established N-alkylation procedures.[\[7\]](#)[\[8\]](#)

Reaction Scheme:



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Figure 1: General reaction scheme for the synthesis of **1-(2-Dimethylaminoethyl)piperazine**.

Materials:

- Piperazine
- 2-chloro-N,N-dimethylethanamine hydrochloride
- A suitable base (e.g., potassium carbonate, triethylamine)
- An appropriate solvent (e.g., acetonitrile, dimethylformamide)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- To a reaction vessel under an inert atmosphere, add piperazine and the chosen solvent.
- Add the base to the mixture and stir until it is well-dispersed.
- Slowly add a solution of 2-chloro-N,N-dimethylethanamine hydrochloride in the same solvent to the reaction mixture. To favor mono-alkylation, it is often advantageous to use an excess of piperazine.^[8]
- Heat the reaction mixture to a suitable temperature (e.g., reflux) and monitor the progress of the reaction using an appropriate analytical technique such as thin-layer chromatography

(TLC) or gas chromatography-mass spectrometry (GC-MS).

- Once the reaction is complete, cool the mixture to room temperature.
- Filter the reaction mixture to remove any inorganic salts.
- Remove the solvent from the filtrate under reduced pressure to obtain the crude product.

Purification: Fractional Distillation

The crude **1-(2-Dimethylaminoethyl)piperazine** can be purified by fractional distillation under reduced pressure to obtain a high-purity product.[9][10]

Apparatus:

- A distillation flask
- A fractionating column
- A condenser
- A receiving flask
- A vacuum source and a manometer

Procedure:

- Transfer the crude product to the distillation flask.
- Assemble the fractional distillation apparatus.
- Gradually reduce the pressure inside the apparatus to the desired level.
- Heat the distillation flask to bring the liquid to a boil.
- Carefully collect the fraction that distills at the expected boiling point of **1-(2-Dimethylaminoethyl)piperazine** under the applied pressure. The boiling point will be significantly lower than the atmospheric boiling point.

- Monitor the purity of the collected fractions using a suitable analytical method like GC.

Role in Drug Discovery and Development

The piperazine moiety is a well-established "privileged scaffold" in medicinal chemistry, appearing in a wide array of approved drugs.[\[11\]](#) This is due to its favorable physicochemical properties, including its ability to improve aqueous solubility and its basic nature, which allows for salt formation and improved bioavailability. Piperazine derivatives have been extensively investigated for their interactions with various biological targets, particularly neurotransmitter receptors.[\[12\]](#)

Interaction with Neurotransmitter Receptors

Piperazine-containing compounds are known to interact with a variety of neurotransmitter receptors, including dopamine and serotonin receptors.[\[12\]](#)[\[13\]](#) This makes them attractive scaffolds for the development of drugs targeting central nervous system (CNS) disorders.

- Dopamine Receptors: Many antipsychotic drugs incorporate a piperazine ring, which often plays a crucial role in their binding to dopamine D2 receptors.[\[3\]](#)[\[14\]](#) The nitrogen atoms of the piperazine ring can engage in key hydrogen bonding and ionic interactions within the receptor's binding pocket. Derivatives of **1-(2-Dimethylaminoethyl)piperazine** could be designed to modulate the affinity and selectivity for different dopamine receptor subtypes.
- Serotonin Receptors: The piperazine scaffold is also a common feature in ligands targeting serotonin (5-HT) receptors.[\[13\]](#)[\[15\]](#) Depending on the substitution pattern, piperazine derivatives can act as agonists or antagonists at various 5-HT receptor subtypes, making them relevant for the treatment of depression, anxiety, and other mood disorders.

The logical relationship for the development of CNS-active drugs based on the piperazine scaffold can be visualized as follows:

Figure 2: The role of the piperazine scaffold in the development of CNS-active drugs.

Other Applications

Beyond its use as a building block in drug discovery, **1-(2-Dimethylaminoethyl)piperazine** and its close analogs can also function as:

- Ligands in Catalysis: The nitrogen atoms in the piperazine and dimethylamino groups can coordinate with metal ions, making this compound a potential ligand for various catalytic applications, such as in polymerization reactions.[11][16][17]
- Curing Agents for Epoxy Resins: Aminoethylpiperazines are utilized as curing agents for epoxy resins, a process that is critical in the formulation of coatings and adhesives.

Conclusion

1-(2-Dimethylaminoethyl)piperazine is a valuable chemical entity with a well-defined set of physicochemical properties. Its synthesis, primarily through N-alkylation of piperazine, is a well-established chemical transformation. The presence of the piperazine scaffold makes it a highly relevant building block for the design and development of novel therapeutics, particularly those targeting the central nervous system. Further research into the specific biological activities and signaling pathways of **1-(2-Dimethylaminoethyl)piperazine** and its derivatives is warranted to fully exploit its potential in drug discovery and other chemical applications.

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